

A Comprehensive Technical Guide to CAS Number 172418-32-5: Herrmann's Catalyst

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Compound of Interest

Compound Name: *Herrmann Beller Catalyst*

Cat. No.: *B16142552*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

In the landscape of modern synthetic organic chemistry, the development of efficient and robust catalysts is paramount for the construction of complex molecular architectures. Among the pantheon of palladium-based catalysts, CAS Number 172418-32-5, widely known as Herrmann's catalyst or the Herrmann-Beller palladacycle, has established itself as a cornerstone in the field of cross-coupling reactions. This technical guide provides an in-depth exploration of the structure, properties, synthesis, and applications of this versatile catalyst, with a particular focus on its relevance to researchers and professionals in drug development.

Physicochemical Properties and Structure

Herrmann's catalyst is a dimeric organopalladium compound with the systematic name *trans-Di(μ-acetato)bis[o-(di-o-tolylphosphino)benzyl]dipalladium(II)*. It is a yellow, air-stable crystalline solid, a feature that contributes to its practicality and widespread use in laboratory settings.^[1]

Key Identifiers and Properties

Property	Value
CAS Number	172418-32-5
Molecular Formula	C ₄₆ H ₄₆ O ₄ P ₂ Pd ₂
Molecular Weight	937.64 g/mol [2]
Appearance	Yellow crystalline solid[1]
Melting Point	230 °C[3]
Solubility	Soluble in many organic solvents[1]
SMILES	<chem>CC(=O)O[Pd]Cc1cccc1P(c2cccc2C)c3cccc3C.CC(=O)O[Pd]Cc4cccc4P(c5cccc5C)c6cccc6C</chem> [2]
InChI Key	YRGPDGDJUOTURS-UHFFFAOYSA-L[2]

The structure of Herrmann's catalyst is characterized by two palladium centers bridged by two acetate ligands in a trans configuration.[4] Each palladium atom is also coordinated to a phosphine ligand, which is cyclometalated to the palladium center via a C-Pd bond, forming a stable five-membered ring. This palladacycle structure is a key contributor to the catalyst's stability and reactivity.

Synthesis and Characterization

The synthesis of Herrmann's catalyst is a relatively straightforward procedure, involving the reaction of palladium(II) acetate with tri(o-tolyl)phosphine.[1]

Synthesis Protocol

A detailed experimental procedure for the synthesis of Herrmann's catalyst is as follows:

- **Reaction Setup:** A solution of tri(o-tolyl)phosphine (2.0 mmol) in 20 mL of toluene is prepared in a round-bottom flask equipped with a magnetic stirrer and a reflux condenser.
- **Addition of Palladium(II) Acetate:** To this solution, palladium(II) acetate (1.0 mmol) is added.
- **Reaction Conditions:** The reaction mixture is heated to 80 °C and stirred for 2 hours.

- **Work-up and Purification:** After cooling to room temperature, the solvent is removed under reduced pressure. The resulting solid is washed with hexane and dried under vacuum to yield the yellow crystalline product.

Spectroscopic Characterization

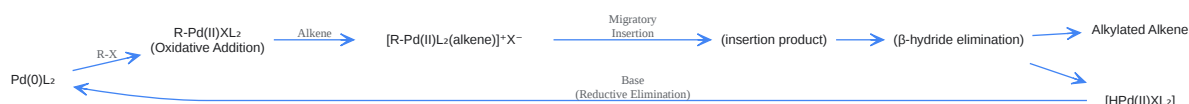
The identity and purity of Herrmann's catalyst can be confirmed by various spectroscopic techniques.

- **^{31}P NMR:** The $^{31}\text{P}\{^1\text{H}\}$ NMR spectrum in CD_2Cl_2 at $-70\text{ }^\circ\text{C}$ shows a singlet at $\delta = 34.2\text{ ppm}$.
- **^1H NMR:** The ^1H NMR spectrum provides characteristic signals for the aromatic protons of the tolyl groups, the methylene protons of the cyclometalated benzyl group, and the methyl protons of the acetate ligands.
- **IR Spectroscopy:** The IR spectrum (KBr) shows a characteristic band at $\nu = 3052\text{ cm}^{-1}$ (m).

Mechanism of Catalysis and Applications

Herrmann's catalyst is a pre-catalyst that, under reaction conditions, is reduced to the active $\text{Pd}(0)$ species. This $\text{Pd}(0)$ complex is the key intermediate in the catalytic cycles of various cross-coupling reactions. The general mechanism for the Heck reaction, a prominent application of this catalyst, is illustrated below.

Catalytic Cycle of the Heck Reaction



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Caption: Catalytic cycle of the Heck reaction.

Herrmann's catalyst is highly effective for a wide range of cross-coupling reactions, including:

- Heck Reaction: The palladium-catalyzed coupling of an unsaturated halide with an alkene.[\[2\]](#)
- Suzuki Coupling: The cross-coupling of an organoboron compound with an organohalide.[\[5\]](#)
- Buchwald-Hartwig Amination: The formation of carbon-nitrogen bonds via the coupling of an amine with an aryl halide.[\[2\]](#)
- Sonogashira Coupling: The coupling of a terminal alkyne with an aryl or vinyl halide.[\[2\]](#)
- Hiyama Coupling: The cross-coupling of an organosilicon compound with an organohalide.[\[2\]](#)
- Negishi Coupling: The reaction of an organozinc compound with an organohalide.[\[2\]](#)
- Stille Coupling: The coupling of an organotin compound with an organohalide.[\[2\]](#)

The high activity and stability of Herrmann's catalyst allow for low catalyst loadings and high turnover numbers, making it an economically attractive option for both academic research and industrial applications.

Experimental Protocol for a Suzuki Coupling Reaction

The following is a representative protocol for a Suzuki coupling reaction using Herrmann's catalyst:

- Reactant Preparation: In a Schlenk flask, combine the aryl halide (1.0 mmol), the boronic acid (1.2 mmol), and a base such as potassium carbonate (2.0 mmol).
- Catalyst Addition: Add Herrmann's catalyst (0.01 mol%).
- Solvent and Degassing: Add a suitable solvent (e.g., 10 mL of a 1:1 mixture of toluene and water) and degas the mixture by bubbling with argon for 15 minutes.
- Reaction: Heat the reaction mixture to the desired temperature (typically 80-110 °C) and monitor the progress by TLC or GC-MS.
- Work-up: After the reaction is complete, cool the mixture to room temperature, add water, and extract the product with an organic solvent (e.g., ethyl acetate).

- Purification: Dry the combined organic layers over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. Purify the crude product by column chromatography on silica gel.

Relevance in Drug Development

While Herrmann's catalyst itself is not a therapeutic agent, its role in the synthesis of pharmaceutically active compounds is significant. The cross-coupling reactions it catalyzes are fundamental to the construction of the carbon-carbon and carbon-heteroatom bonds that form the backbones of many drug molecules. The ability to efficiently create these bonds with high selectivity and functional group tolerance is crucial in the discovery and development of new medicines.

From a safety perspective, as with all heavy metal catalysts, it is important to consider the potential for palladium contamination in the final active pharmaceutical ingredient (API). Regulatory agencies have strict limits on the allowable levels of residual metals in drug products. Therefore, efficient removal of the catalyst during the work-up and purification stages is a critical consideration for process chemists in the pharmaceutical industry.

Conclusion

Herrmann's catalyst, CAS 172418-32-5, is a highly efficient and versatile palladium-based catalyst that has had a profound impact on the field of organic synthesis. Its stability, ease of handling, and broad applicability in a wide range of cross-coupling reactions have made it an invaluable tool for chemists in both academia and industry. For researchers and professionals in drug development, a thorough understanding of the properties, synthesis, and applications of this catalyst is essential for the efficient and robust synthesis of novel therapeutic agents.

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